

In-Depth Technical Guide: CK-119 Solubility and Stability

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Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

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Disclaimer: The full text of the primary research article detailing the initial studies of **CK-119**, "Inhibition of fibroblast-like cell proliferation by interleukin-1 blockers, **CK-119** and CK-122" (Bo X, Chiou GC, 1998), is not publicly available. Consequently, the quantitative data and specific experimental protocols for solubility and stability are based on information from publicly accessible databases and chemical supplier technical data sheets, supplemented with generalized industry-standard protocols.

Introduction to CK-119

CK-119 is identified as a potent interleukin-1 (IL-1) blocker.^{[1][2]} Its mechanism of action involves the inhibition of DNA and RNA synthesis, which in turn suppresses the proliferation of fibroblast-like corneal and conjunctival cells.^{[1][2][3]} Chemically, **CK-119** is known as diethyl 6-[(4-chlorophenyl)methyl]-1,4-dimethyl-5-oxopyridazino[4,5-c]pyridazine-3,4-dicarboxylate.^[4]

Physicochemical Properties

A summary of the key physicochemical properties of **CK-119** is presented below.

Property	Value	Source
CAS Number	197917-10-5	MedChemExpress, InvivoChem
Molecular Formula	C21H23ClN4O5	MedChemExpress, InvivoChem
Molecular Weight	446.88 g/mol	MedChemExpress, InvivoChem
Appearance	Solid powder	InvivoChem

Solubility Data

Quantitative solubility data for **CK-119** is not extensively available in the public domain. The following table summarizes the known qualitative and any available quantitative information.

Solvent	Solubility	Concentration/Conditions	Source
DMSO	Soluble	Not specified	InvivoChem
Water	Not soluble	Not specified	InvivoChem
Ethanol	May be soluble	Recommended for testing	InvivoChem
DMF	May be soluble	Recommended for testing	InvivoChem

Stability Data

Detailed stability studies for **CK-119** are not publicly documented. The information below is based on general handling and storage recommendations from suppliers.

Condition	Stability	Recommendations	Source
Powder (Long-term)	Stable for up to 3 years at -20°C	Store in a dry, dark place.	InvivoChem
Powder (Short-term)	Stable for up to 2 years at 4°C	Store in a dry, dark place.	InvivoChem
In Solvent (Long-term)	Stable for up to 6 months at -80°C	Use freshly prepared solutions.	InvivoChem
In Solvent (Short-term)	Stable for up to 1 month at -20°C	Use freshly prepared solutions.	InvivoChem
Shipping	Stable at ambient temperature for a few days	Non-hazardous chemical shipment.	InvivoChem

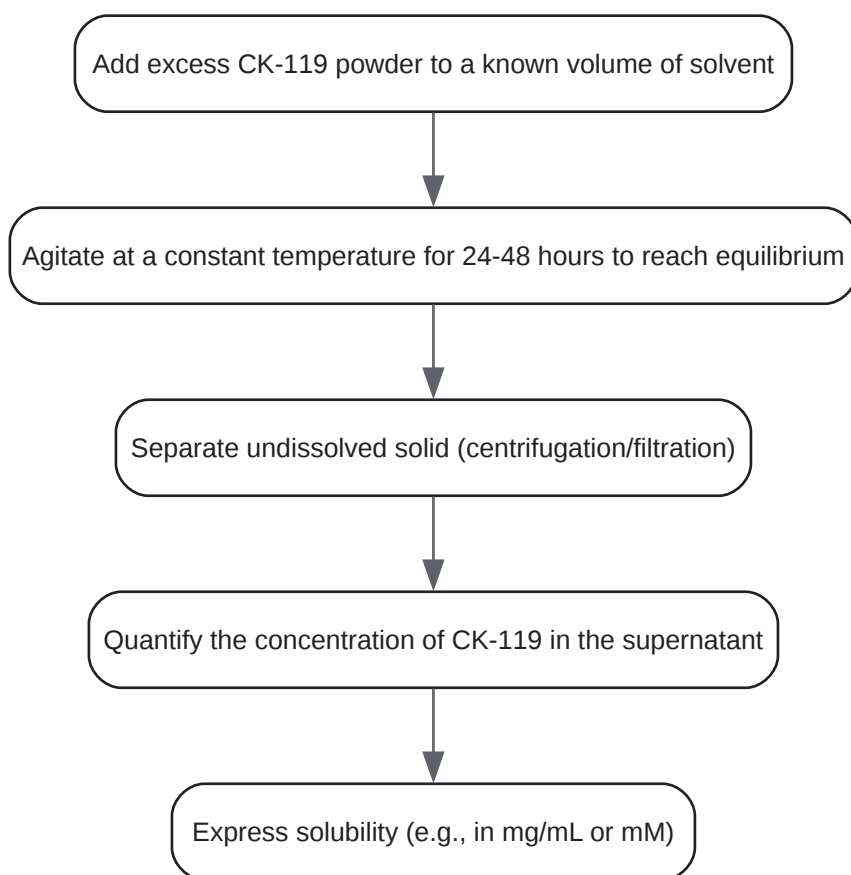
Experimental Protocols

The specific experimental protocols used to determine the solubility and stability of **CK-119** are not detailed in the available literature. However, the following sections describe generalized, industry-standard methodologies that would be appropriate for a compound of this nature.

Solubility Determination: Shake-Flask Method

This method is a standard approach to determine the equilibrium solubility of a compound in a specific solvent.

Workflow for Solubility Determination



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Caption: A generalized workflow for determining the equilibrium solubility of a compound using the shake-flask method.

Methodology:

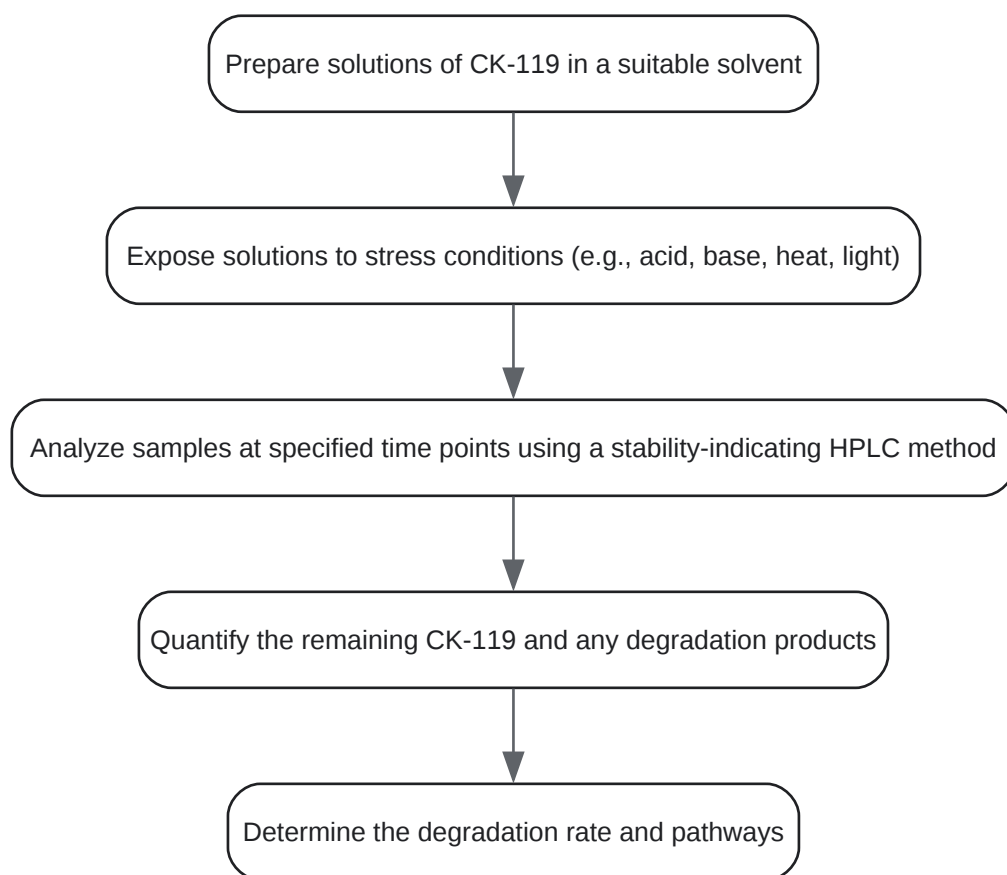
- An excess amount of solid **CK-119** is added to a vial containing a known volume of the solvent of interest (e.g., DMSO, water, ethanol).
- The vial is sealed and agitated in a temperature-controlled environment (e.g., a shaker bath at 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the suspension is filtered or centrifuged to remove any undissolved solid.
- The concentration of **CK-119** in the clear supernatant is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- The solubility is reported in units such as mg/mL or molarity.

Stability Assessment: Forced Degradation Study

Forced degradation studies are conducted to identify the degradation products and pathways of a drug substance under various stress conditions.

Workflow for Stability Assessment



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Caption: A generalized workflow for assessing the stability of a compound through forced degradation studies.

Methodology:

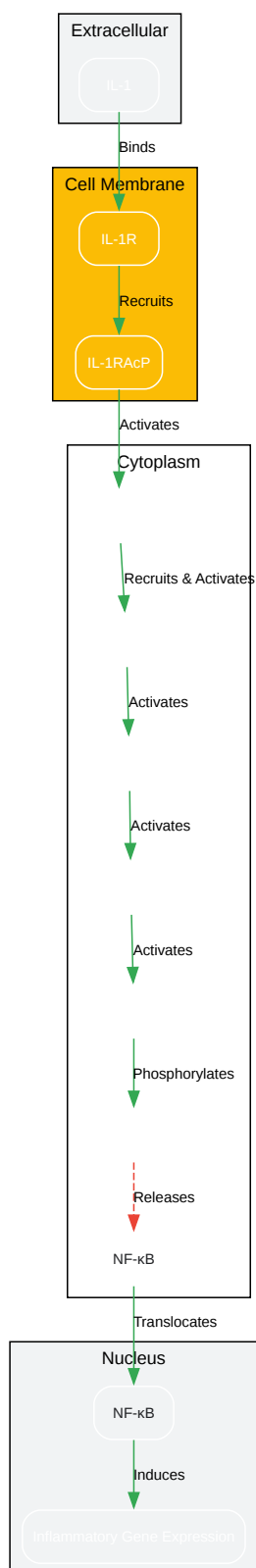
- Solutions of **CK-119** are prepared in an appropriate solvent.
- Aliquots of the solution are subjected to various stress conditions, including:

- Acidic hydrolysis: Addition of a strong acid (e.g., 0.1 N HCl) and incubation at an elevated temperature.
- Basic hydrolysis: Addition of a strong base (e.g., 0.1 N NaOH) and incubation at an elevated temperature.
- Oxidative degradation: Addition of an oxidizing agent (e.g., 3% H₂O₂) and incubation.
- Thermal degradation: Incubation of the solution at a high temperature.
- Photodegradation: Exposure of the solution to UV and/or visible light.
- Samples are collected at various time points and analyzed by a stability-indicating HPLC method. This method should be capable of separating the intact **CK-119** from any degradation products.
- The percentage of remaining **CK-119** and the formation of any degradation products are quantified.

Signaling Pathway

CK-119 is an inhibitor of the Interleukin-1 (IL-1) signaling pathway. The binding of IL-1 to its receptor (IL-1R) initiates a signaling cascade that leads to the activation of the transcription factor NF-κB, a key regulator of inflammatory responses.

Interleukin-1 (IL-1) Signaling Pathway



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Caption: A simplified diagram of the Interleukin-1 signaling pathway leading to the activation of NF- κ B and inflammatory gene expression.

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